

specification setting Ixazomib Impurity 1

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Compound Focus: Ixazomib Impurity 1

CAS No.: 1201903-02-7

Cat. No.: S874361

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Chemical Profile of Ixazomib Impurity 1

The table below consolidates the key identifying information for **Ixazomib Impurity 1** from the search results:

Property	Details
Chemical Name	2,5-Dichloro-N-[2-[[[(1R)-1-[(3aS,4S,6S,7aR)-hexahydro-3a,5,5-trimethyl-4,6-methano-1,3,2-benzodioxaborol-2-yl]-3-methylbutyl]amino]-2-oxoethyl]-benzamide [1]
CAS Number	1201903-02-7 [1] [2] [3]
Molecular Formula	C ₂₄ H ₃₃ BCl ₂ N ₂ O ₄ [1] [3]
Molecular Weight	495.25 g/mol [1] [3]
Synonyms	Ixazomib Impurity R; Ixazomib Impurity N1 [1]
Suppliers	SynZeal, ChemicalBook suppliers, PharmAffiliates [1] [2] [3]

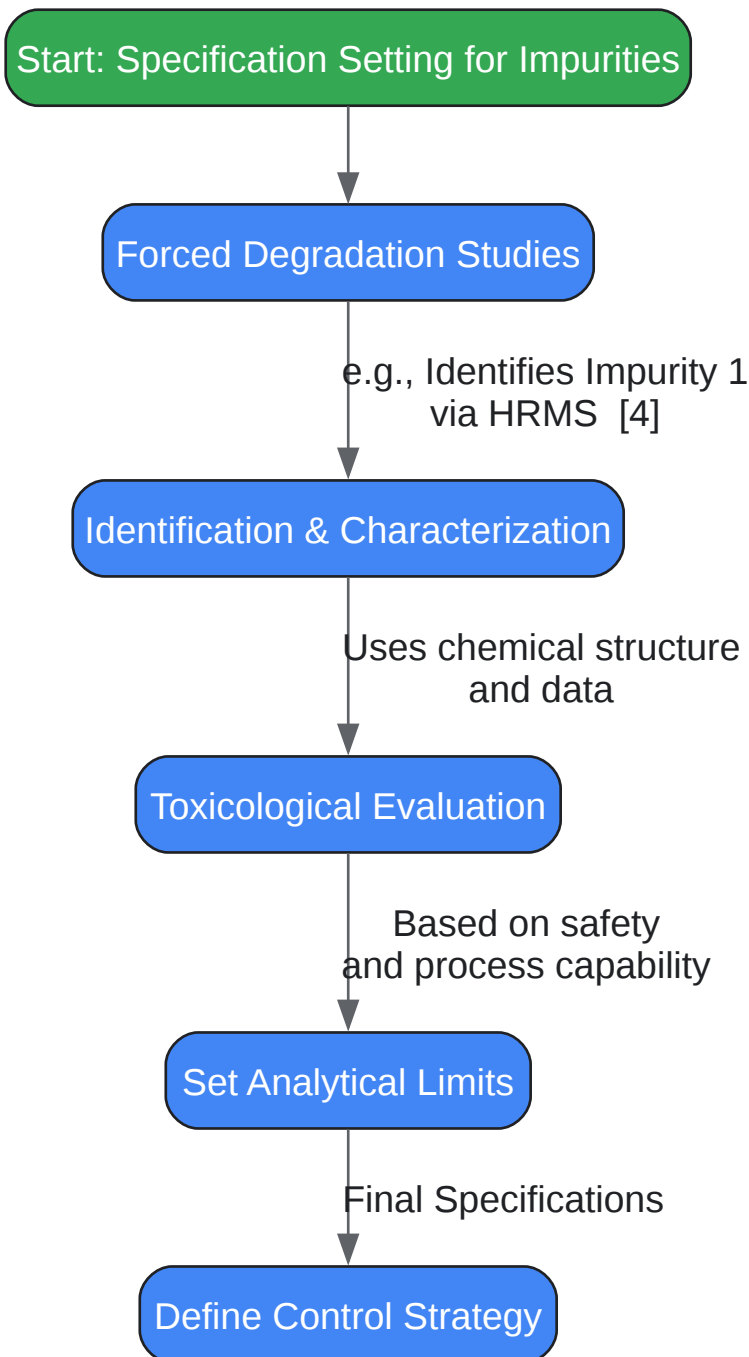
This impurity is described as an intermediate used in the synthesis of Ixazomib [1].

Stability Context from Forced Degradation Studies

While specific experimental data for Impurity 1 is not available in the search results, a forced degradation study on Ixazomib provides crucial context for how and why such impurities are formed. This information is fundamental for setting meaningful specifications [4].

- **Principal Degradation Pathways:** The study identified **oxidative deboronation** and **hydrolysis of the amide bond** as the main routes for Ixazomib degradation [4]. Impurity 1 is likely a precursor or intermediate related to the boronic ester form of the drug.
- **Stability of Ixazomib:**
 - **In Solution:** Relatively stable in neutral and acidic environments, but decomposition accelerates at higher pH. It is also sensitive to oxidants and light [4].
 - **Solid-State:** Ixazomib citrate is relatively resistant to heat (70 °C), heat/humidity (70 °C/75% RH), and UV irradiation for 24 hours [4].
 - **Kinetics:** The degradation of Ixazomib in solution follows first-order kinetics under neutral, acidic, alkaline, and UV stress [4].

The following diagram illustrates a general workflow for impurity specification setting that you can adapt, based on the stability information found.



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Suggested Path for Sourcing Experimental Data

The available information provides a foundation but is insufficient for a comprehensive comparison guide. To acquire the necessary experimental data, I suggest you:

- **Contact Suppliers Directly:** Reach out to the manufacturers and suppliers of this impurity, such as those listed on SynZeal or ChemicalBook [1] [2]. They can often provide a **Certificate of Analysis (COA)** which includes detailed characterization data, purity information, and sometimes analytical method details.
- **Consult Pharmacopeial Monographs:** Check the official monographs for Ixazomib in the **United States Pharmacopeia (USP)** or **European Pharmacopoeia (Ph. Eur.)**. These documents may list recognized impurities, including Impurity 1, along with their qualified acceptance criteria and standard testing methods.
- **Perform In-House Studies:** For a definitive comparison, you may need to conduct your own forced degradation studies following ICH guidelines (Q1A(R2) and Q1B), using a validated UHPLC-UV method similar to the one described in the research [4]. This allows for the generation of your own experimental data on the formation and behavior of Impurity 1 under various stress conditions.

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References

1. | 1201903-02-7 Ixazomib Impurity 1 [chemicalbook.com]
2. | SynZeal Ixazomib Impurities [synzeal.com]
3. - Ixazomib | Pharmaffiliates impurities [pharmaffiliates.com]
4. The UHPLC-UV method applied for the forced degradation study of... [pubmed.ncbi.nlm.nih.gov]

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